

Bis(2-hexyldecyl) Adipate: An Overview of a Cosmetic Emollient

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Compound of Interest

Compound Name: Bis(2-hexyldecyl) adipate

Cat. No.: B15466299

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CAS Number: 57533-90-1

EINECS Number: 260-799-9

Abstract

Bis(2-hexyldecyl) adipate is a diester of adipic acid and 2-hexyldecanol. It functions primarily as an emollient in cosmetic and personal care products, contributing to skin softness and smoothness. Despite its commercial use, publicly available in-depth technical and scientific data on this compound is remarkably scarce. This guide synthesizes the limited information available from safety data sheets and regulatory inventories and highlights the significant data gaps in its physicochemical, toxicological, and environmental profiles.

Identification and Chemical Properties

Bis(2-hexyldecyl) adipate is recognized by its CAS number 57533-90-1.[1][2][3] It is also referred to by its INCI name, DIISOCETYL ADIPATE.[2][3] While detailed, experimentally determined physicochemical properties are not readily available in the scientific literature, some basic information can be gleaned from safety data sheets.

Table 1: Physicochemical Properties of Bis(2-hexyldecyl) adipate



Property	Value	Reference
Physical State	Data not available	[1]
Color	Data not available	[1]
Odor	Data not available	[1]
Melting/Freezing Point	Data not available	[1]
Boiling Point	Data not available	[1]
Reactivity	Data not available	[1]

| Chemical Stability | Data not available |[1] |

Applications in Cosmetics

The primary and well-documented application of **Bis(2-hexyldecyl) adipate** is as an emollient in cosmetic formulations.[2][3][4] Emollients are ingredients that help to soften and smooth the skin's surface. They function by forming a protective layer on the skin that helps to reduce water loss. This property makes **Bis(2-hexyldecyl) adipate** a suitable ingredient for products such as lotions, creams, and other skincare preparations.

Safety and Toxicology

A review of publicly accessible safety data sheets indicates a significant lack of toxicological data for **Bis(2-hexyldecyl) adipate**.[1] For most standard toxicological endpoints, the available information is "no data available."

Table 2: Summary of Toxicological Data for Bis(2-hexyldecyl) adipate



Endpoint	Result	Reference
Acute Toxicity (Oral)	No data available	[1]
Acute Toxicity (Dermal)	No data available	[1]
Acute Toxicity (Inhalation)	No data available	[1]
Skin Corrosion/Irritation	No data available	[1]
Serious Eye Damage/Irritation	No data available	[1]
Respiratory or Skin Sensitization	No data available	[1]
Germ Cell Mutagenicity	No data available	[1]
Carcinogenicity	No data available	[1]
Reproductive Toxicity	No data available	[1]
Specific Target Organ Toxicity (Single Exposure)	No data available	[1]

| Specific Target Organ Toxicity (Repeated Exposure) | No data available |[1] |

Standard first-aid measures are advised in case of exposure, including moving to fresh air if inhaled, washing skin with soap and water, and rinsing eyes with water.[1] Personal protective equipment such as safety goggles and chemical-impermeable gloves are recommended when handling the substance.[1]

Environmental Fate

Similar to the toxicological profile, there is a lack of data regarding the environmental fate and ecological effects of **Bis(2-hexyldecyl) adipate**.

Table 3: Summary of Ecotoxicological Data for Bis(2-hexyldecyl) adipate



Endpoint	Result	Reference
Toxicity to Fish	No data available	[1]
Toxicity to Daphnia and other Aquatic Invertebrates	No data available	[1]
Toxicity to Algae	No data available	[1]
Persistence and Degradability	No data available	[1]
Bioaccumulative Potential	No data available	[1]

| Mobility in Soil | No data available |[1] |

Experimental Protocols and Methodologies

A thorough search of scientific literature and chemical databases did not yield any specific experimental protocols for the synthesis, analysis, or biological evaluation of **Bis(2-hexyldecyl) adipate**. Standard esterification procedures, involving the reaction of adipic acid with 2-hexyldecanol in the presence of an acid catalyst, would be the presumptive synthetic route. However, specific reaction conditions, purification methods, and analytical characterization data (e.g., NMR, IR, Mass Spectrometry) for this compound are not published.

Signaling Pathways and Mechanism of Action

There is no available information on any signaling pathways or specific biological mechanisms of action for **Bis(2-hexyldecyl) adipate**. Its function as an emollient is based on its physical properties and its ability to form an occlusive layer on the skin, a mechanism that is physical rather than pharmacological.

Logical Relationships and Workflows

Due to the absence of experimental data and defined mechanisms of action, it is not possible to construct meaningful diagrams for signaling pathways or experimental workflows for **Bis(2-hexyldecyl)** adipate. A generalized workflow for the safety assessment of a chemical substance is presented below as a logical framework.



Chemical Safety Assessment Workflow Compound Identification (CAS: 57533-90-1) Physicochemical Characterization Toxicological Evaluation Ecotoxicological Evaluation Exposure Assessment Risk Characterization

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Caption: A generalized workflow for chemical safety assessment.

Conclusion

Bis(2-hexyldecyl) adipate is a chemical entity primarily used in the cosmetics industry as an emollient. While it has an established CAS number and is listed in cosmetic ingredient inventories, there is a profound lack of publicly available scientific data regarding its physicochemical properties, toxicological profile, and environmental impact. For researchers, scientists, and drug development professionals, this represents a significant data gap. Any new research on this compound would need to begin with fundamental characterization and safety assessments. The absence of data precludes an in-depth technical guide in the traditional sense and highlights the need for further investigation into this commercially used chemical.

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